

Understanding the Compound: A Risk-Based Perspective

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Compound of Interest

Compound Name: *4(1H)-Quinazolinone, 1-methyl-*

Cat. No.: B1585260

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1-Methyl-4(1H)-quinazolinone (CAS No. 3476-68-4) belongs to the quinazolinone class of compounds.^[1] This family of molecules is noted for a wide spectrum of biological activities, including anti-inflammatory, anticancer, and anticonvulsant properties.^{[2][3][4]} This inherent bioactivity is the foundational reason for adopting a cautious and well-documented handling approach. While invaluable in drug discovery, the same mechanisms that make these compounds therapeutically interesting can pose risks to the researcher upon unintended exposure.

Physicochemical Properties Summary:

Property	Value	Source
Molecular Formula	C ₉ H ₈ N ₂ O	[1]
Molecular Weight	160.17 g/mol	[1]
Appearance	Solid Powder	[5]
Melting Point	231-233 °C	[5]
Boiling Point	296.8 °C at 760 mmHg	[1]
Flash Point	133.3 °C	[1]

The compound is a solid at room temperature, which mitigates the risk of vapor inhalation but introduces the hazard of airborne dust, especially during transfer and weighing operations.

Hazard Identification and GHS Classification

1-Methyl-4(1H)-quinazolinone is classified with the following hazard statements, which form the basis of our safety protocols:

- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[6]

Some sources also classify the broader quinazolinone category as harmful if swallowed (H302).[7][8] The signal word associated with this compound is "Warning".[6]

Toxicological Insights: The primary routes of exposure are inhalation of dust, eye contact, skin contact, and ingestion.[6] Acute toxicity data indicates an LD50 (intraperitoneal, rat) of 200 mg/kg, highlighting significant toxicity, although specific details beyond the lethal dose are not extensively reported.[1] The irritant properties are the most immediate concern in a laboratory setting. Skin contact can lead to inflammation, itching, redness, and pain, while eye contact may result in severe damage.[6] Inhalation of dust can irritate the lungs and respiratory system.[6]

It is crucial to note that no components of this product are listed as probable, possible, or confirmed human carcinogens by IARC, NTP, or OSHA.[9]

The Self-Validating Protocol: Engineering and Personal Protection

A robust safety protocol integrates engineering controls with appropriate Personal Protective Equipment (PPE). This multi-layered approach ensures that the failure of one system does not lead to exposure.

Engineering Controls: The First Line of Defense

The primary engineering control is to minimize the generation and dispersal of dust.

- Ventilation: All handling of solid 1-methyl-4(1H)-quinazolinone must be conducted in a well-ventilated area.[6][10] A certified chemical fume hood is the standard and required location for weighing, transferring, and preparing solutions.[11]
- Containment: For procedures with a higher risk of dust generation, consider using a glove box or a powder containment hood.
- Emergency Equipment: Facilities must be equipped with an eyewash fountain and a safety shower in accessible locations.[6][12]

Personal Protective Equipment (PPE): The Essential Barrier

The selection of PPE is directly dictated by the identified hazards (skin, eye, and respiratory irritation).

- Eye and Face Protection: Wear safety glasses with side shields or chemical safety goggles that conform to government standards such as EN166 (EU) or NIOSH (US).[13] A face shield may be required for operations with a significant splash or dust hazard.[12]
- Skin Protection:
 - Gloves: Wear protective gloves that have been inspected for integrity before use.[13] Nitrile gloves are a common and effective choice for handling solid chemicals. Always use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[13]
 - Lab Coat: A complete protective suit or a standard laboratory coat must be worn to protect personal clothing.[13]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a particle respirator (e.g., N95 or P1 type).[13]

The logical flow for establishing a safe workspace is visualized below.

Caption: Workflow for establishing a safe handling environment.

Standard Operating Procedure: Weighing and Dissolving

This protocol explains the causality behind each step, ensuring a self-validating and safe process.

Objective: To accurately weigh 50 mg of 1-methyl-4(1H)-quinazolinone powder and prepare a 10 mM stock solution in DMSO.

Step	Action	Rationale (Causality)
1	Preparation	Verify the chemical fume hood is operational. Don required PPE: safety goggles, nitrile gloves, and a lab coat.
2	Staging	Place a calibrated analytical balance, weigh paper, spatula, vial for the final solution, and necessary solvents (DMSO) inside the fume hood.
3	Weighing	Carefully transfer an approximate amount of 1-methyl-4(1H)-quinazolinone from the stock bottle to the weigh paper on the balance using a clean spatula. Adjust to the target weight of 50 mg.
4	Transfer	Carefully fold the weigh paper and transfer the powder into the pre-labeled vial. Tap the paper gently to ensure all powder is transferred.
5	Dissolution	Using a pipette, add the calculated volume of DMSO to the vial to achieve a 10 mM concentration. Cap the vial securely and vortex or sonicate until fully dissolved.
6	Decontamination	Dispose of the used weigh paper and any contaminated pipette tips into a designated solid chemical waste container inside the hood. Wipe the spatula and work surface with

a suitable solvent (e.g., ethanol) and dispose of the wipe in the same waste container.

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Post-Handling

Close the fume hood sash. Remove gloves and dispose of them, followed by other PPE as appropriate. Wash hands thoroughly with soap and water.[\[6\]](#)

Storage and Waste Management

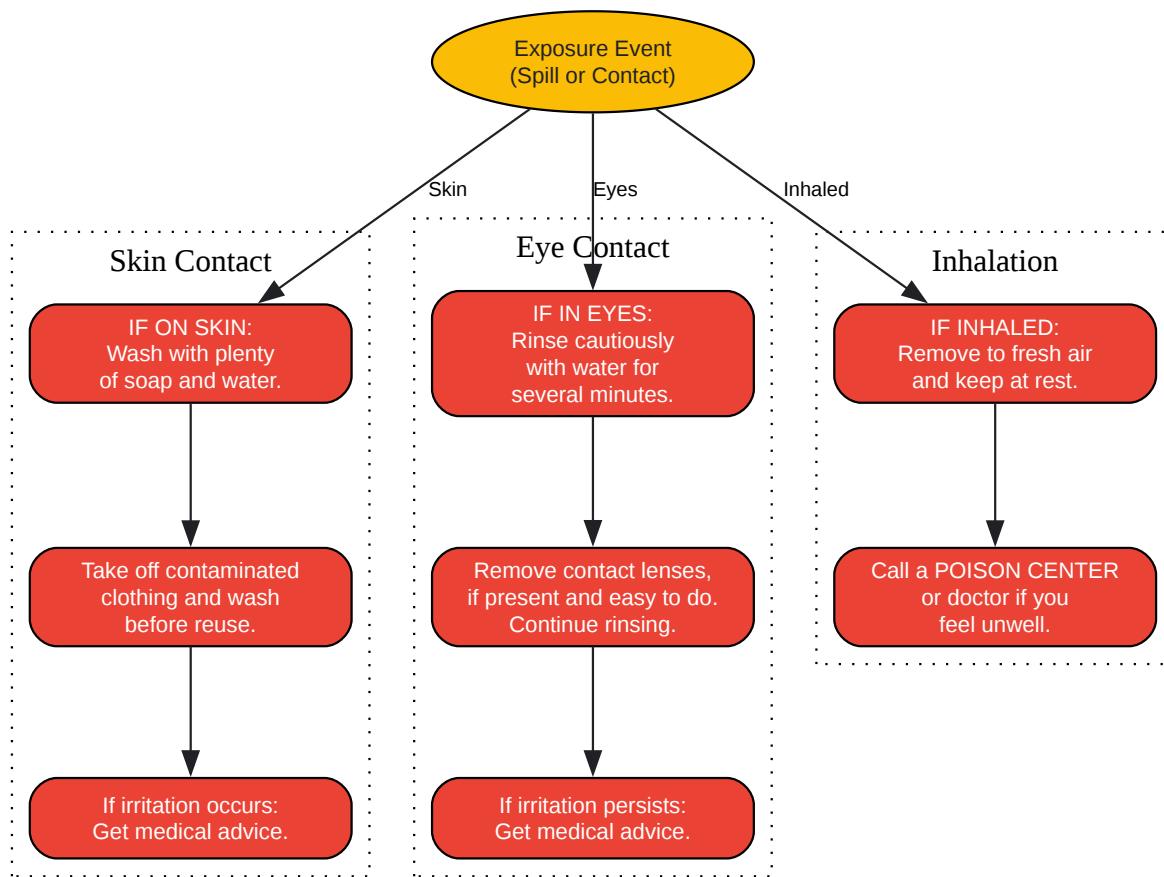
Storage: Store 1-methyl-4(1H)-quinazolinone in a tightly-closed container in a cool, dry, and well-ventilated area.[\[6\]\[10\]](#) Recommended storage temperatures are often between 2-8°C for long-term stability.[\[1\]](#) It should be stored away from incompatible substances such as strong oxidizing agents, acids, and bases.[\[11\]\[14\]](#) Ensure the storage area is locked to prevent unauthorized access.[\[6\]\[10\]](#)

Waste Disposal: All waste, including the chemical itself and any contaminated materials (gloves, wipes, containers), must be disposed of as hazardous waste.[\[6\]](#)

- Do not let the product enter drains, waterways, or soil.[\[6\]](#)
- Place waste into a suitable, labeled disposal container.[\[6\]](#)
- Consult local, regional, and national regulations for disposal and arrange for pickup by a licensed disposal company.[\[6\]\[11\]](#)

Emergency Procedures: A Validated Response Plan

In the event of an exposure or spill, a pre-defined and understood response is critical.

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Caption: First aid response for different exposure routes.[\[6\]](#)

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Contain: Prevent further leak or spill if safe to do so.[\[6\]](#) Do not allow the material to enter drains.[\[6\]](#)

- Absorb & Collect: For a solid spill, carefully sweep or vacuum the material. Avoid creating dust.[\[9\]](#) Place the collected material into a suitable, closed container for disposal.[\[6\]](#)
- Decontaminate: Clean the spill area thoroughly.
- PPE: Wear full PPE, including respiratory protection, during the entire cleanup process.

Fire Fighting: In case of fire, use water spray, dry chemical, carbon dioxide, or chemical foam.

[\[6\]](#) Firefighters should wear a self-contained breathing apparatus.[\[13\]](#)

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